

N-Acetoacetylmorpholine chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Acetoacetylmorpholine*

Cat. No.: *B101864*

[Get Quote](#)

N-Acetoacetylmorpholine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Acetoacetylmorpholine, also known as 1-(morpholino)-1,3-butanedione, is a versatile organic compound featuring a morpholine ring attached to an acetoacetyl group. This unique structure imparts a range of chemical properties that make it a valuable building block in organic synthesis, particularly in the preparation of heterocyclic compounds and other fine chemicals. This technical guide provides an in-depth overview of the chemical properties, structure, and synthesis of **N-Acetoacetylmorpholine**, along with a discussion of its spectroscopic characteristics and potential biological significance based on related compounds.

Chemical Properties and Structure

N-Acetoacetylmorpholine is a white to almost white crystalline powder.^[1] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	16695-54-8	[1]
Molecular Formula	C ₈ H ₁₃ NO ₃	[1]
Molecular Weight	171.19 g/mol	[1]
Appearance	White to almost white powder/crystal	[1]
Melting Point	68-72 °C	
Boiling Point	140 °C at 2 mmHg	
Density	1.141 g/cm ³ (predicted)	
pKa	13.66 ± 0.20 (predicted)	[1]
Storage	2-8°C, sealed in a dry environment	[1]

The structure of **N-Acetoacetylmorpholine** consists of a morpholine ring N-acylated with an acetoacetyl group. The morpholine ring is a saturated heterocycle containing both an ether and a secondary amine functionality (in its parent form). In **N-Acetoacetylmorpholine**, the nitrogen atom is part of an amide linkage. The acetoacetyl group is a β -dicarbonyl moiety, which exists in tautomeric equilibrium between the keto and enol forms. This tautomerism is a key feature of its reactivity.

Synthesis of N-Acetoacetylmorpholine

While a specific, detailed experimental protocol for the synthesis of **N-Acetoacetylmorpholine** is not readily available in the reviewed literature, the most logical and established method for its preparation is the reaction of morpholine with diketene.[2] Diketene serves as an efficient acetoacetylating agent for amines and alcohols.

Proposed Experimental Protocol

Reaction: Morpholine + Diketene → **N-Acetoacetylmorpholine**

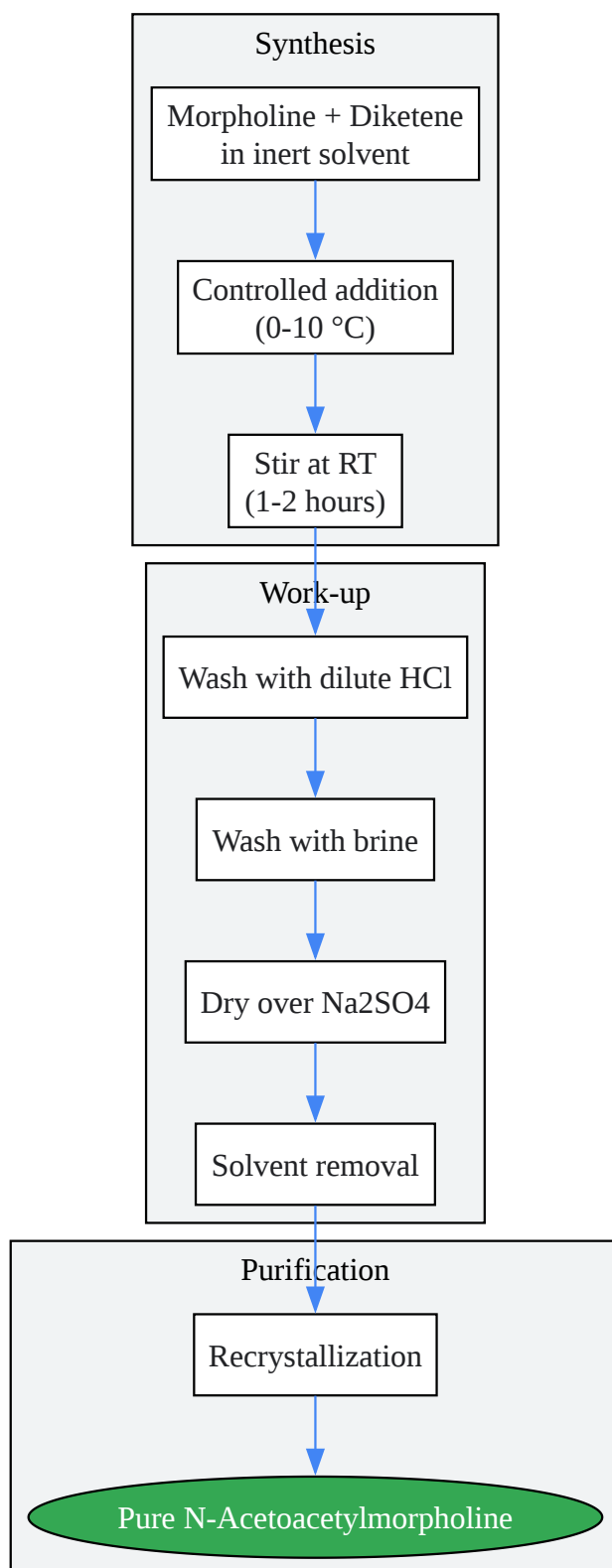
Materials:

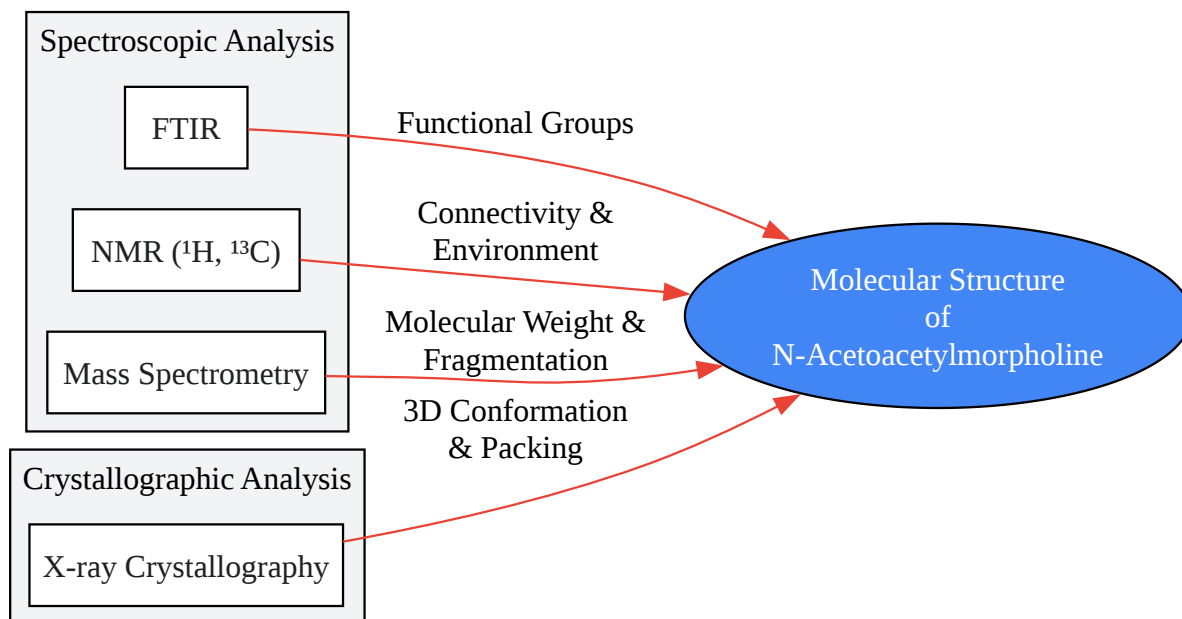
- Morpholine
- Diketene
- An inert solvent (e.g., toluene, dichloromethane, or diethyl ether)
- Ice bath
- Stirring apparatus
- Separatory funnel
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- In a fume hood, a solution of morpholine in an inert solvent is prepared in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- Diketene is added dropwise to the cooled, stirring solution of morpholine. The reaction is exothermic and the temperature should be maintained below 10°C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 1-2 hours to ensure the reaction goes to completion.
- The reaction mixture is then washed with a dilute acid solution (e.g., 1M HCl) to remove any unreacted morpholine, followed by a wash with brine.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is then purified by recrystallization from a suitable solvent system to yield pure **N-Acetoacetylmorpholine**.

Logical Workflow for Synthesis and Purification:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Diketene - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [N-Acetoacetylmorpholine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b101864#n-acetoacetylmorpholine-chemical-properties-and-structure\]](https://www.benchchem.com/product/b101864#n-acetoacetylmorpholine-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com